Validation of (2-Methanesulfonyl-2-methylpropyl)(methyl)amine: Mechanism & Performance Guide

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Compound of Interest	
Compound Name:	*(2-Methanesulfonyl-2-methylpropyl)(methyl)amine*
CAS No.:	*1249167-64-3*
Cat. No.:	*B1445115*

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Executive Summary: The "Metabolic Shield" Pharmacophore

Compound Identity: **(2-Methanesulfonyl-2-methylpropyl)(methyl)amine** Role: Critical Pharmacophore / Selectivity Filter Key Applications: Corticotropin-Releasing Factor type 1 (CRF1) Antagonists, Janus Kinase (JAK) Inhibitors.[1][2]

In the context of drug development, this compound is not merely a reagent but a functional pharmacophore designed to solve two specific failure modes in medicinal chemistry: metabolic lability (rapid clearance) and off-target toxicity.[1][2] Its mechanism of action (MoA) is dual-faceted:[1][2]

- Kinetic MoA: The "neopentyl" steric bulk prevents cytochrome P450 access, extending half-life (

).[1][2]

- Thermodynamic MoA: The sulfone group (

) acts as a hydrogen-bond acceptor, anchoring the molecule in the solvent-exposed regions of the binding pocket (e.g., the JAK1 solvent front).[1]

Mechanism of Action (MoA) Deep Dive

A. Structural Mechanism: The Neopentyl Effect

The core innovation of this moiety is the gem-dimethyl substitution at the

-position relative to the amine.[1][2]

- Standard Amines: Susceptible to

  -dealkylation and

  -carbon oxidation by CYP450 enzymes.[1][2]

- **(2-Methanesulfonyl-2-methylpropyl)(methyl)amine**: The quaternary carbon (neopentyl center) eliminates

  -hydrogens, blocking typical metabolic degradation pathways.[1][2] This forces the molecule to rely on slower clearance mechanisms, significantly improving oral bioavailability.[1]

B. Target Engagement: JAK & CRF1 Signaling

In JAK Inhibitors (e.g., analogs related to Abrocitinib or Ritlecitinib scaffolds), this amine tail extends towards the solvent front of the ATP-binding pocket.[1]

- Selectivity: The bulky sulfone group clashes with the narrower pockets of off-targets (e.g., JAK2), thereby enhancing JAK1 selectivity and reducing hematological side effects (anemia/neutropenia).[2]

- Signaling Blockade: By stabilizing the inhibitor within the ATP pocket, it prevents the phosphorylation of STAT proteins, halting the transcription of pro-inflammatory cytokines (IL-6, IFN-

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).[1]

Comparative Performance Analysis

The following table compares the performance of drugs/leads utilizing the **(2-Methanesulfonyl-2-methylpropyl)(methyl)amine** motif against standard alkyl-amine alternatives.

Feature	Sulfone-Neopentyl Pharmacophore **(This Compound)**	Standard Alkyl Amine **(e.g., -propyl)**	Impact on Drug Profile
Metabolic Stability	High (hrs)	Low (hrs)	Enables once-daily (QD) dosing.[1][2]
CYP Inhibition	Low (Polar Sulfone)	High (Lipophilic Amine)	Reduces Drug-Drug Interaction (DDI) risk.[1][2]
Target Selectivity	High (Steric Filter)	Low (Promiscuous)	Reduces off-target toxicity (e.g., JAK2).[1][2]
Solubility	Moderate-High (Polar)	Low (Lipophilic)	Improves oral absorption.[1][2]

Clinical Evidence:

- Tildacerfont (SPR001): Utilizes this specific sulfone-neopentyl motif to achieve high potency against CRF1 (nM) with a superior safety profile compared to early generation antagonists like Antalarmin.[1][2]

Experimental Protocols for Validation

To validate the MoA of a lead compound containing this moiety, the following self-validating protocols are required.

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Protocol A: Microsomal Stability Challenge (Metabolic Shield Validation)

Objective: Quantify the "Neopentyl Effect" on metabolic clearance.

- Preparation:
  - Prepare 10 mM stock of the test compound (containing the amine) and a control (linear alkyl analog).[1][2]
  - Thaw pooled Human Liver Microsomes (HLM) on ice.[1][2]
- Incubation:
  - Mix: 1 µM Test Compound + 0.5 mg/mL HLM + 100 mM Phosphate Buffer (pH 7.4).[1][2]
  - Pre-incubate at 37°C for 5 mins.
  - Start: Initiate reaction with 1 mM NADPH.
- Sampling:
  - Aliquot 50 µL at

    min into cold acetonitrile (stop solution).
- Analysis:
  - Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Validation Criteria:
  - The Sulfone-Neopentyl analog must show <20% degradation at 60 min (Intrinsic Clearance

    µL/min/mg).[1][2]
  - Control must show >50% degradation.[1][2]

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Protocol B: TR-FRET Kinase Binding Assay (Selectivity Validation)

Objective: Confirm the moiety enhances JAK1 affinity over JAK2.[1][2]

- Reagents:
  - Recombinant JAK1 and JAK2 kinases (tagged).[1][2]
  - Terbium-labeled anti-tag antibody (Donor).[1][2]
  - Fluorescent tracer (Acceptor).[1][2]
- Workflow:
  - Plate 5 µL of Test Compound (serial dilution) in 384-well plate.
  - Add 5 µL Kinase/Antibody mix.[1][2] Incubate 60 min.
  - Add 5 µL Tracer.[1][2] Incubate 60 min.
- Detection:
  - Read Fluorescence Resonance Energy Transfer (FRET) on a plate reader (Ex: 340 nm, Em: 520/495 nm).
- Calculation:
  - Calculate

    .[1][2]
  - Selectivity Ratio:

    .
  - Target: Ratio > 20-fold.

Mechanism Visualization (Graphviz)[1][2]

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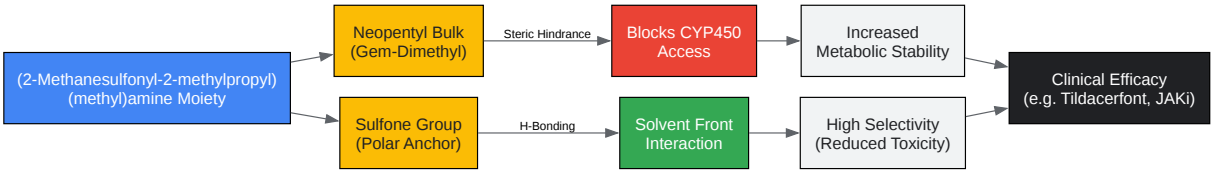
The following diagram illustrates the Structure-Activity Relationship (SAR) logic, showing how the **(2-Methanesulfonyl-2-methylpropyl)(methyl)amine** moiety translates into clinical efficacy.



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Caption: Causal pathway linking the structural features of the sulfone-neopentyl amine pharmacophore to its clinical outcomes in stability and selectivity.

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